Part 1: Chemical Identity & Significance[1]

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Compound of Interest		
Compound Name:	*N-(2-bromophenethyl)acetamide*	
CAS No.:	*74315-08-5*	
Cat. No.:	*B2919567*	*Get Quote*

Compound Name: **N-(2-bromophenethyl)acetamide** Synonyms: N-[2-(2-bromophenyl)ethyl]acetamide; N-Acetyl-2-bromophenethylamine CAS Registry Number:74315-08-5 Molecular Formula:

Molecular Weight: 242.11 g/mol SMILES:CC(=O)NCCC1=CC=CC=C1Br

Core Significance: **N-(2-bromophenethyl)acetamide** serves as a critical "pivot" intermediate in heterocyclic chemistry. It functions as a bifunctional scaffold:

- Electrophilic Cyclization Precursor: The amide carbonyl oxygen acts as a nucleophile in Bischler-Napieralski reactions to form dihydroisoquinolines.
- Transition Metal Substrate: The ortho-bromide provides a handle for Palladium-catalyzed intramolecular C-H activation (Heck-type cyclizations) to generate indole or isoquinoline cores.

Part 2: Synthetic Protocol (The "How")

Objective: Synthesis of **N-(2-bromophenethyl)acetamide** via Nucleophilic Acyl Substitution.

Reagents:

- Substrate: 2-Bromophenethylamine (CAS 6531-48-2)
- Acylating Agent: Acetic Anhydride (

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) or Acetyl Chloride (

)

- Base: Triethylamine (

) or Pyridine (to scavenge acid)

- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 2-bromophenethylamine (1.0 equiv) in anhydrous DCM (0.2 M concentration).

- Base Addition: Add Triethylamine (1.2 equiv). The solution may warm slightly; cool to 0°C using an ice-water bath to control reaction kinetics and minimize diacetylation side products.

- Acylation: Dropwise add Acetic Anhydride (1.1 equiv) over 15 minutes.

  - Criticality: Slow addition prevents localized overheating and ensures selectivity for the primary amine over potential secondary interactions.

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours.

  - Validation: Monitor via TLC (SiO_2, 50% EtOAc/Hexanes). The starting amine (polar, stays near baseline) should disappear, replaced by the less polar amide (

).

- Workup: Quench with saturated aqueous

  to neutralize excess acid. Extract with DCM (3x). Wash combined organics with 1M HCl (to remove unreacted amine/pyridine) and then Brine.

- Purification: Dry over

  , filter, and concentrate in vacuo. Recrystallize from EtOAc/Hexanes if necessary to obtain a white to off-white solid.

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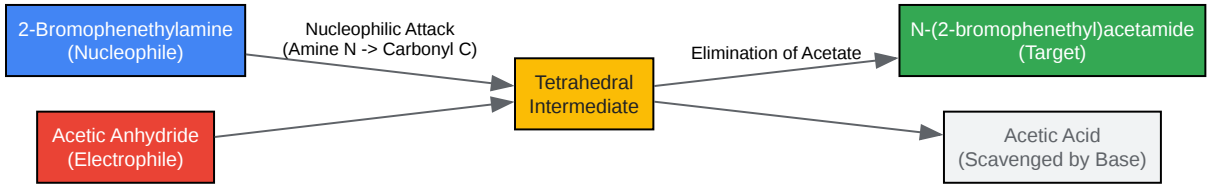
Data Summary Table:

Parameter	Specification
Appearance	White to off-white crystalline solid
Yield (Typical)	85–95%
Melting Point	~68–72°C (Typical for class; verify experimentally)
1H NMR (CDCl3)	~2.0 (s, 3H,), 2.9 (t, 2H, benzylic), 3.5 (q, 2H,), 5.8 (br s, NH), 7.0-7.6 (m, 4H, Ar-H)

Part 3: Reaction Mechanisms & Visualization

Diagram 1: Synthesis Logic & Mechanism

This diagram illustrates the transformation from the amine to the amide, highlighting the nucleophilic attack.[1]



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Caption: Nucleophilic acyl substitution pathway converting the primary amine to the target acetamide.

Part 4: Downstream Applications (The "Why")

The utility of CAS 74315-08-5 lies in its ability to close the ring, forming nitrogen heterocycles found in alkaloids.

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Bischler-Napieralski Cyclization

- Reagent:

  or

  in refluxing toluene/acetonitrile.

- Mechanism: Dehydration of the amide to an imidoyl chloride, followed by intramolecular electrophilic aromatic substitution.

- Product: 1-Methyl-3,4-dihydroisoquinoline derivative.

- Note: The bromine atom remains intact, allowing for further functionalization (e.g., Suzuki coupling) after ring closure.

Intramolecular Heck Reaction

- Catalyst:

  , Phosphine Ligand (

  ), Base (

).

- Mechanism: Oxidative addition of Pd into the C-Br bond, followed by migratory insertion into the pendant amide/alkene (if modified) or direct C-H activation.

- Significance: Provides rapid access to indole or isoquinoline scaffolds depending on specific conditions and linker length.

Diagram 2: Cyclization Pathways

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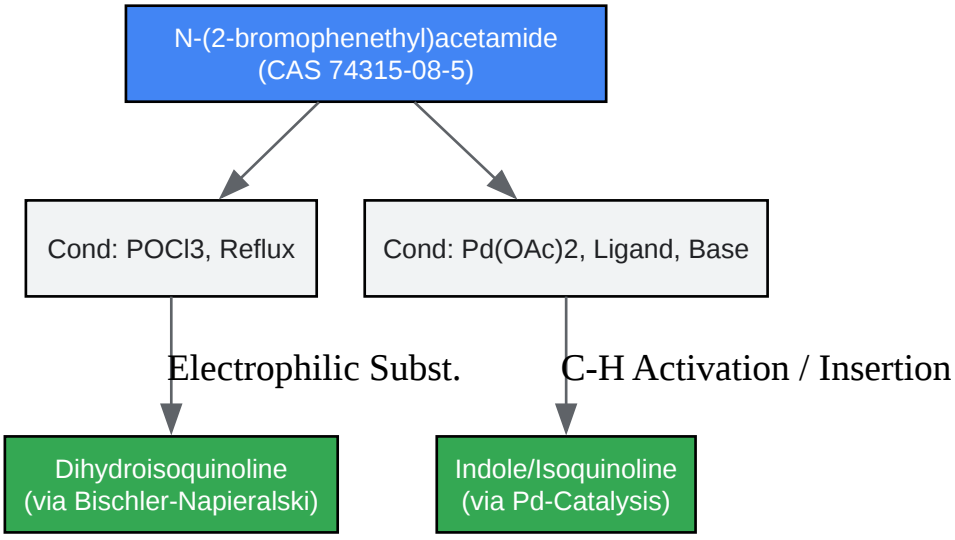

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Caption: Divergent synthetic utility of the title compound in heterocyclic construction.

Part 5: Safety & Handling (SDS Highlights)

- Signal Word: Warning.
- Hazards:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store in a cool, dry place (2–8°C recommended). Keep container tightly closed. Hydroscopic—protect from moisture to prevent hydrolysis back to the amine.

References

- Fine Technology Industry Limited. (n.d.). Product Data Sheet: N-[2-(2-bromophenyl)ethyl]acetamide (CAS 74315-08-5).[2][3] Retrieved from
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- Beletskaya, I. P., & Cheprakov, A. V. (2000). The Heck Reaction as a Sharpening Stone of Palladium Catalysis. Chemical Reviews, 100(8), 3009–3066.

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